

Application Notes and Protocols for Trimidox Hydrochloride in Cell Culture Experiments

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Compound of Interest

Compound Name: Trimidox hydrochloride

Cat. No.: B1662421

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Introduction

Trimidox hydrochloride (CAS 95933-74-7), also known as VF 233, is a potent and specific inhibitor of ribonucleotide reductase (RNR).[1] This enzyme is critical for the de novo synthesis of deoxyribonucleotides, the essential building blocks for DNA replication and repair. By inhibiting RNR, Trimidox effectively depletes the intracellular pool of deoxyribonucleoside triphosphates (dNTPs), leading to the suppression of DNA synthesis. This mechanism makes Trimidox a subject of significant interest in cancer research, as rapidly proliferating cancer cells are highly dependent on RNR activity. Inhibition of this pathway ultimately leads to cell cycle arrest and apoptosis (programmed cell death).[2][3] These application notes provide detailed protocols for the dissolution and use of **Trimidox hydrochloride** in cell culture experiments.

Data Presentation

Solubility and Storage of Trimidox

For optimal results and reproducibility, it is crucial to properly dissolve and store **Trimidox hydrochloride**. The following table summarizes the solubility and recommended storage conditions.

Parameter	Value	Reference
Molecular Weight	184.15 g/mol	[2]
Solubility in DMSO	≥20 mg/mL	[4]
Solubility in Dimethyl Formamide	~20 mg/mL	[2]
Aqueous Solubility	Sparingly soluble	[2]
Storage of Solid Compound	-20°C	[2]
Storage of Stock Solution (in DMSO)	-20°C (for up to 6 months)	General laboratory practice
Storage of Aqueous Working Solution	Use immediately; do not store for more than one day	[2]

Experimental Protocols

Protocol for Preparation of Trimidox Hydrochloride Stock and Working Solutions

This protocol outlines the steps for preparing a sterile, high-concentration stock solution of **Trimidox hydrochloride** in DMSO and its subsequent dilution to a working concentration for cell culture experiments.

Materials:

- **Trimidox hydrochloride** powder
- Dimethyl sulfoxide (DMSO), cell culture grade
- Sterile, nuclease-free microcentrifuge tubes
- Sterile, pyrogen-free pipette tips
- Vortex mixer

- Cell culture medium appropriate for your cell line
- Sterile serological pipettes and centrifuge tubes

Procedure:

1. Preparation of a 10 mM **Trimidox Hydrochloride** Stock Solution in DMSO:

- Aseptically weigh out a precise amount of **Trimidox hydrochloride** powder. For example, to prepare 1 mL of a 10 mM stock solution, weigh out 1.84 mg of **Trimidox hydrochloride** (Molecular Weight = 184.15 g/mol).
- Transfer the powder to a sterile microcentrifuge tube.
- Add the appropriate volume of cell culture grade DMSO to achieve a final concentration of 10 mM. For 1.84 mg of Trimidox, add 1 mL of DMSO.
- Vortex the tube thoroughly until the powder is completely dissolved. Visually inspect the solution to ensure there are no visible particles.
- Aliquot the stock solution into smaller, single-use volumes (e.g., 20 μ L) in sterile microcentrifuge tubes to avoid repeated freeze-thaw cycles.
- Store the aliquots at -20°C.

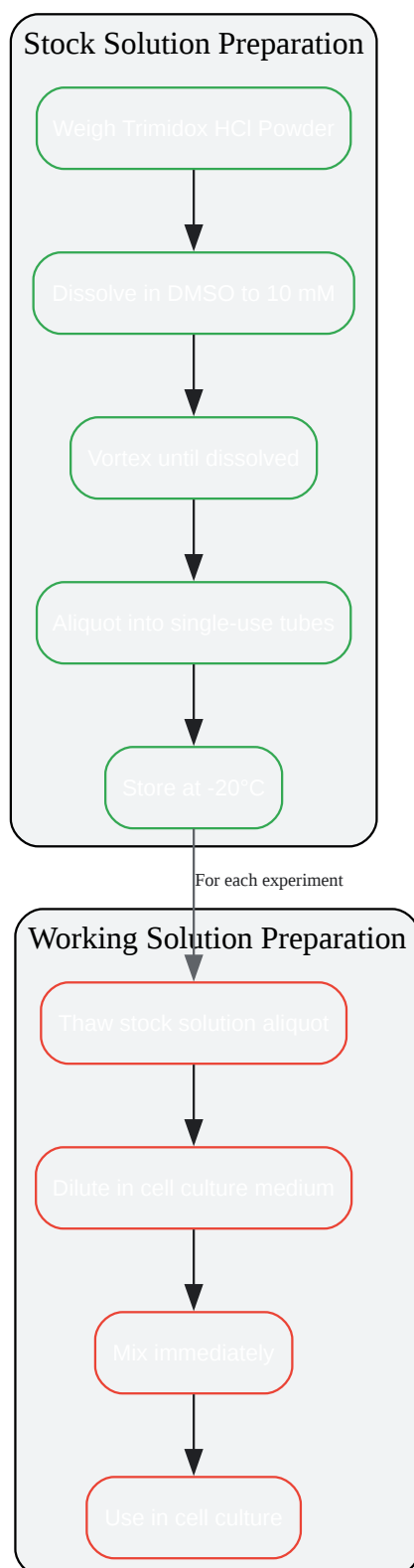
2. Preparation of a Working Solution in Cell Culture Medium:

- Thaw a single aliquot of the 10 mM **Trimidox hydrochloride** stock solution at room temperature.
- Determine the final concentration of **Trimidox hydrochloride** required for your experiment. Effective concentrations can range from 25 μ M to 100 μ M, with a reported IC₅₀ of 35 μ M in HL-60 cells.^{[4][5]}
- Perform a serial dilution of the stock solution in your complete cell culture medium to achieve the desired final concentration. Important: To avoid precipitation, add the DMSO stock solution to the cell culture medium and mix immediately. Do not exceed a final DMSO concentration of 0.5% in your culture, as higher concentrations can be toxic to cells.

d. Use the prepared working solution immediately for your cell culture experiments. Do not store aqueous working solutions.

Mandatory Visualizations

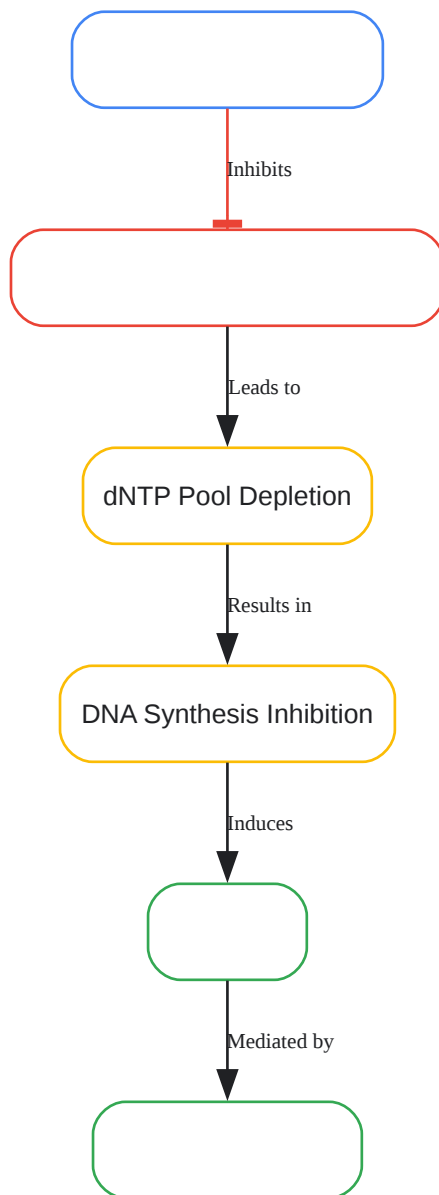
Experimental Workflow for Trimidox Hydrochloride Solution Preparation



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Caption: Workflow for preparing **Trimidox hydrochloride** solutions.

Signaling Pathway of Trimidox Hydrochloride



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Caption: **Trimidox hydrochloride**'s mechanism of action.

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